

Technical Guide: Physicochemical Properties of 3-Ethyl-1-hexene

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Compound of Interest

Compound Name: 3-Ethyl-1-hexene

CAS No.: 3404-58-8

Cat. No.: B15801491

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For Researchers, Scientists, and Drug Development Professionals

This document provides core physicochemical data for **3-Ethyl-1-hexene**, a valuable building block in organic synthesis. The information is presented to support research and development activities where precise molecular characteristics are essential.

Core Compound Identification

3-Ethyl-1-hexene is an aliphatic alkene. Its unambiguous identification is critical for experimental reproducibility and regulatory compliance. The primary identifiers are the CAS (Chemical Abstracts Service) Registry Number and its molecular formula.

Quantitative Physicochemical Data

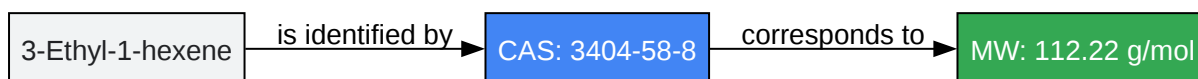
The fundamental molecular properties of **3-Ethyl-1-hexene** are summarized below. These values are foundational for stoichiometric calculations, analytical characterization, and formulation development.

Parameter	Value	Unit
CAS Registry Number	3404-58-8	N/A
Molecular Formula	C ₈ H ₁₆	N/A
Molecular Weight	112.22	g/mol

Note: The molecular weight is derived from IUPAC atomic weights tables.^{[1][2]}

Logical Data Relationship

The relationship between a compound's common name, its universally recognized CAS number, and its intrinsic molecular weight is a fundamental concept in chemical data management. The CAS number serves as a unique key that links the structural representation of "**3-Ethyl-1-hexene**" to its specific molecular formula (C₈H₁₆) and the resulting calculated molecular weight.^{[1][3][4][5]} This ensures that regardless of nomenclature variations, there is a consistent and verifiable link to the compound's core quantitative data.



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Caption: Relationship between compound name, CAS number, and molecular weight.

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References

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- [5. 3-Ethyl-1-hexene | C₈H₁₆ | CID 103003 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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